Technical Guide: D&C Red 17 - Chemical Structure and Properties

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Compound of Interest

Compound Name:	*Red 17*
CAS No.:	*1342-80-9*
Cat. No.:	*B1170018*

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Introduction

D&C **Red 17**, also known by its Colour Index name Solvent Red 23, is a synthetic diazo color additive.[1][2] It is widely used in the formulation of cosmetics and externally applied drugs to impart a vibrant red hue.[1][3] This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, analytical methodologies, and toxicological profile of D&C **Red 17**, intended to serve as a valuable resource for professionals in research and development.

Chemical Structure and Identification

D&C **Red 17** is chemically identified as 1-[[4-(phenylazo)phenyl]azo]-2-naphthalenol. Its structure features two azo groups (-N=N-), which are responsible for its characteristic color.

Chemical Structure:

Table 1: Chemical Identification of D&C **Red 17**

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Identifier	Value	Reference
IUPAC Name	1-[[4-(phenylazo)phenyl]azo]-2-naphthalenol	[1]
CAS Number	85-86-9	[4]
Colour Index	CI 26100	[5]
Synonyms	Solvent Red 23, Sudan III, Toney Red	[6]

Physicochemical Properties

D&C **Red 17** is a reddish-brown crystalline solid or a dark red powder. It is characterized by its solubility in oils and organic solvents and its insolubility in water.

Table 2: Physicochemical Properties of D&C **Red 17**

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Property	Value	Reference
Molecular Formula	$C_{22}H_{16}N_4O$	[7]
Molecular Weight	352.39 g/mol	[7]
Appearance	Reddish-brown crystals or dark red powder	
Melting Point	199 °C	
Solubility		
Water	Insoluble	
Oils	Soluble	[3]
Ethanol	Soluble	
Acetone	Soluble	
Chloroform	Soluble	
UV-Vis Absorption Maxima (λmax)		
In Ethanol	~508 nm	
In Chloroform	~510 nm	

Experimental Protocols

Determination of Impurities by Ultra-High-Performance Liquid Chromatography (UHPLC)

This method is used for the quantitative determination of organic impurities in D&C **Red 17**, such as aniline, 4-aminoazobenzene, and 2-naphthol.

Methodology:

- Instrumentation: An ultra-high-performance liquid chromatography (UHPLC) system equipped with a photodiode array (PDA) detector.

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- Column: A C18 reversed-phase column (e.g., 1.7 µm particle size).
- Mobile Phase: A gradient elution using a mixture of 0.2 M ammonium acetate and acetonitrile.
- Sample Preparation: Accurately weigh a sample of D&C **Red 17** and dissolve it in a suitable solvent, such as chloroform. Further dilute with the mobile phase to the desired concentration.
- Calibration: Prepare a series of standard solutions of the potential impurities (aniline, 4-aminoazobenzene, 2-naphthol) of known concentrations.
- Analysis: Inject the sample and standard solutions into the UHPLC system. Monitor the elution of the compounds using the PDA detector at appropriate wavelengths.
- Quantification: Identify and quantify the impurities in the sample by comparing their retention times and peak areas to those of the standards.

Purity Assay by High-Performance Liquid Chromatography (HPLC-UV)

This method can be employed for the determination of the purity of D&C **Red 17**.

Methodology:

- Instrumentation: A high-performance liquid chromatography (HPLC) system with a UV-Vis detector.
- Column: A C18 reversed-phase column.
- Mobile Phase: An isocratic or gradient mixture of methanol and an aqueous buffer (e.g., potassium dihydrogen phosphate).
- Sample Preparation: Prepare a standard solution of D&C **Red 17** of known concentration in the mobile phase. Prepare a sample solution of the batch to be tested at approximately the same concentration.

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- Analysis: Inject the standard and sample solutions into the HPLC system.
- Calculation: The purity of the sample is calculated by comparing the peak area of the main component in the sample chromatogram to that of the standard chromatogram.

Toxicological Profile

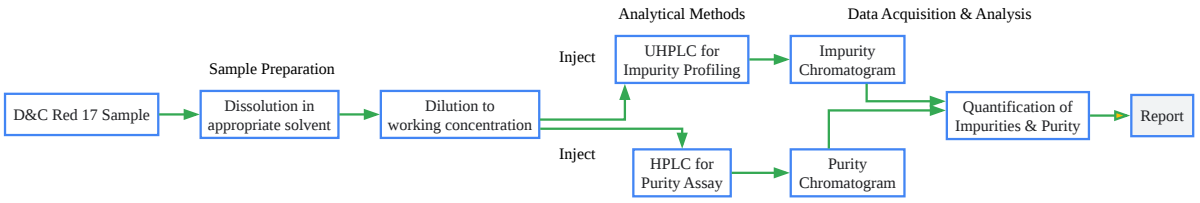
The safety of D&C **Red 17** has been evaluated by various regulatory bodies.

- Acute Toxicity: D&C **Red 17** exhibits low acute oral toxicity.[8]
- Mutagenicity: It has not been found to be mutagenic in bacterial reverse mutation (Ames) assays.[9]
- Developmental and Reproductive Toxicity: Studies have not shown evidence of developmental or reproductive toxicity.[9]
- Skin Sensitization: There is some evidence to suggest that D&C **Red 17** may have skin sensitization potential.[9]
- Carcinogenicity: A review has noted that this substance can be transformed into carcinogenic metabolites by human skin and gut microbiomes.[8]

Visualization of Experimental Workflow

The following diagram illustrates a typical workflow for the analysis of D&C **Red 17** purity and impurity profiling.

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